

Essential Safety and Logistics for Handling Sodium 2-formylbenzenesulfonate

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Compound of Interest

Compound Name: Sodium 2-formylbenzenesulfonate

Cat. No.: B086834

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **Sodium 2-formylbenzenesulfonate** (CAS No. 1008-72-6). Adherence to these procedures is critical for minimizing risks and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **Sodium 2-formylbenzenesulfonate**, which is considered a hazardous substance.^[1]

PPE Category	Item	Specification
Eye Protection	Safety Glasses with side-shields or Goggles	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 standards.
Hand Protection	Chemical-resistant gloves	For brief contact, a glove with a protection class of 3 or higher (breakthrough time >60 minutes) is recommended. Always inspect gloves for degradation before use.[1]
Body Protection	Lab coat or Overalls	To prevent skin contact.[1]
P.V.C. Apron	Recommended for additional protection against splashes.[1]	
Respiratory Protection	N95 (US) or equivalent particulate respirator	Use when handling powders or in areas with inadequate ventilation to avoid inhaling dust.[2] Local exhaust ventilation is recommended.[1]

Hazard and Safety Data

While specific occupational exposure limits for **Sodium 2-formylbenzenesulfonate** have not been established by major regulatory bodies, it is classified as a hazardous substance that can cause irritation to the eyes, skin, and respiratory system.[1][3] The toxicological properties have not been fully investigated.[3]

Hazard Data	Value	Source
Oral Acute Toxicity Estimate (ATE)	>2000 mg/kg	
Glove Breakthrough Time	> 60 minutes (Protection Class 3 or higher)	

Safe Handling and Storage Protocol

Proper handling and storage are crucial to prevent accidents and maintain the chemical's integrity.

Handling:

- **Ventilation:** Always handle in a well-ventilated area, preferably in a fume hood, to minimize dust and vapor inhalation.[3]
- **Avoid Contact:** Prevent all personal contact with the substance, including inhalation of dust and contact with eyes and skin.[1]
- **Dust Formation:** Avoid generating dust. Fine dust clouds can form explosive mixtures with air.
- **Ignition Sources:** Keep away from heat and sources of ignition. Do not cut, drill, grind, or weld containers that have held this substance.
- **Hygiene:** Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.

Storage:

- **Container:** Store in the original, tightly sealed container, which may be a polyethylene or polypropylene container.[1][3]
- **Conditions:** Keep in a dry, cool, and well-ventilated place.[3]
- **Incompatibilities:** Store away from oxidizing agents such as nitrates, oxidizing acids, and chlorine bleaches, as contact may cause ignition.[1][3]

Spillage and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary to contain and clean the area safely.

Spill Response:

- Evacuate: Alert personnel in the area and evacuate if necessary.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For minor spills, clean up immediately. For major spills, alert emergency responders.[\[1\]](#)
- Clean-up:
 - Wear appropriate PPE.
 - Sweep up the solid material, avoiding dust generation.[\[3\]](#)
 - Collect the spilled material into a suitable, labeled container for disposal.[\[3\]](#)
 - Do not allow wash water from cleaning to enter drains.[\[1\]](#)

Disposal:

- Waste Categorization: Dispose of the chemical and its container in accordance with local, state, and national regulations. Waste should be separated into categories that can be handled by local waste management facilities.
- Recycling: The material may be recycled if it is unused and uncontaminated.[\[1\]](#)
- Consult Authorities: Consult with a licensed waste disposal service or the local Waste Management Authority for proper disposal guidance.[\[1\]](#)

First Aid Measures

In case of exposure, follow these immediate first aid steps.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of fresh, running water for at least 15 minutes, holding the eyelids open. ^[1] Seek medical attention.
Skin Contact	Immediately remove all contaminated clothing. Flush skin and hair with running water and soap, if available.
Inhalation	Remove the person from the contaminated area to fresh air. Lay the patient down and keep them warm and rested. ^[1] If symptoms occur, get medical attention.
Ingestion	Rinse mouth with water. Give a glass of water to drink. Do not induce vomiting. If in doubt, contact a Poisons Information Center or a doctor. ^[1]

Experimental Protocol: Synthesis of Sodium 2-formylbenzenesulfonate

The following is a scaled-up synthesis protocol as described in patent literature, illustrating a practical application of handling the substance's precursors and product. This method involves the sulfonation of ortho-chlorobenzaldehyde.

Materials:

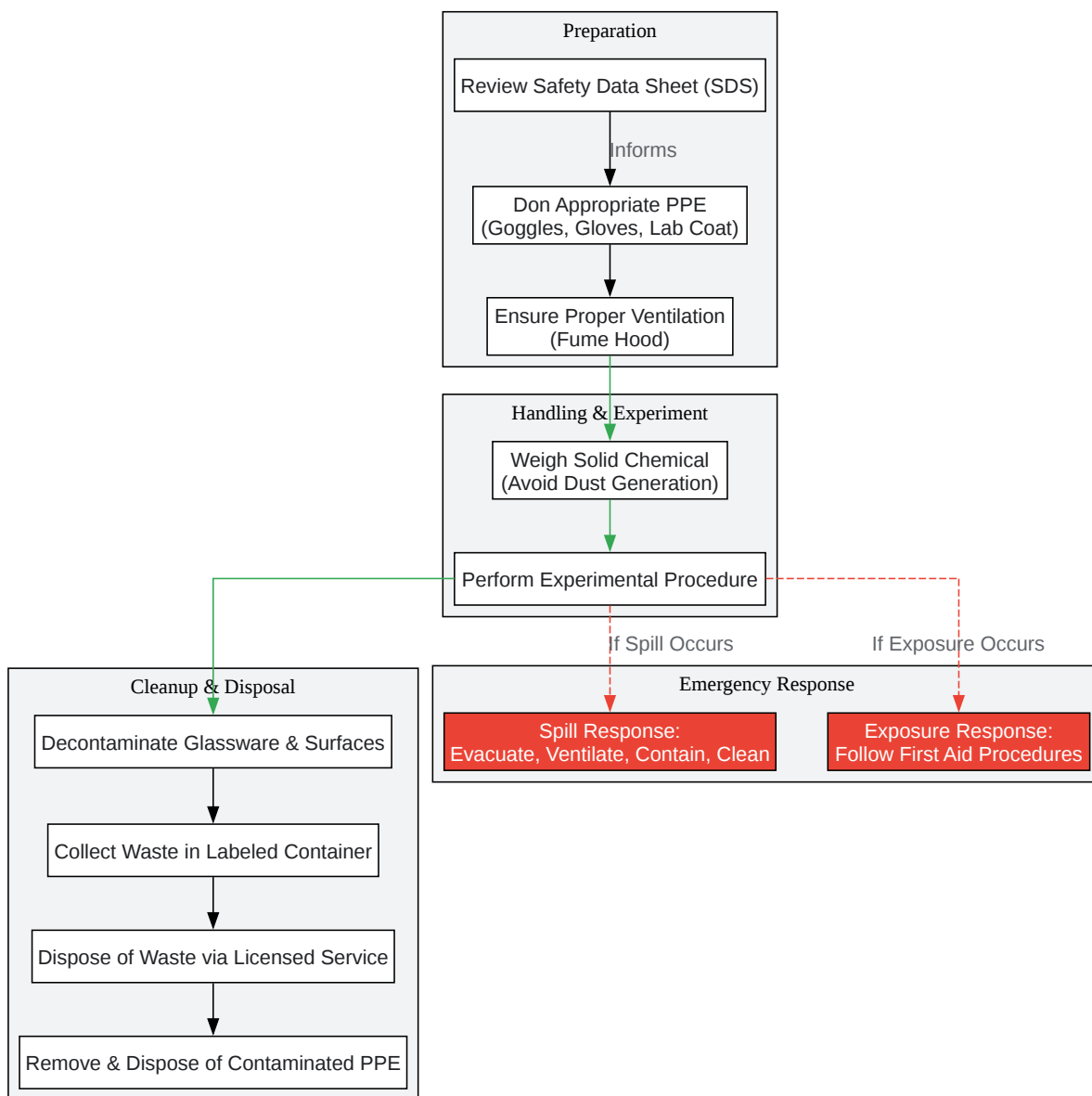
- o-chlorobenzaldehyde
- Sodium sulfite (Na_2SO_3)
- Surfactant (e.g., PEG-600)
- Water
- Autoclave

- Distillation apparatus

Procedure:

- Charging the Reactor: In an autoclave, combine o-chlorobenzaldehyde, sodium sulfite, PEG-600, and water. A representative mass ratio is 1 part o-chlorobenzaldehyde, 1.12 parts sodium sulfite, 0.04 parts PEG-600, and 4 parts water.
- Reaction: Heat the mixture in the autoclave to 170°C and maintain this temperature for 10 hours.
- Cooling and Depressurization: Cool the reaction mixture to 95°C and then blow down the reactor to depressurize.
- Distillation: Transfer the synthetic material to a still and perform vacuum distillation to remove a portion of the water.
- Filtration: Filter the hot solution to remove mechanical impurities and salts.
- Crystallization and Isolation: Allow the filtrate to cool to room temperature to induce crystallization. The resulting crystals of **Sodium 2-formylbenzenesulfonate** are then collected by centrifugation.

Workflow for Safe Handling of Sodium 2-formylbenzenesulfonate



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Caption: Workflow for the safe handling of **Sodium 2-formylbenzenesulfonate**.

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